

Technical Guide: Molecular Weight of 2,2,3,5,5-Pentamethylhexane

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Compound of Interest

Compound Name: 2,2,3,5,5-Pentamethylhexane

Cat. No.: B14715668

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This document provides a detailed analysis of the molecular weight of the branched alkane **2,2,3,5,5-pentamethylhexane**, intended for researchers, scientists, and professionals in drug development and chemical analysis.

Chemical Identity and Formula

2,2,3,5,5-Pentamethylhexane is a saturated hydrocarbon. Its structure consists of a six-carbon hexane chain with five methyl group substituents. Based on its nomenclature, the chemical structure is determined, which leads to a precise molecular formula.

- Molecular Formula: $C_{11}H_{24}$ [\[1\]](#)[\[2\]](#)
- CAS Registry Number: 14739-73-2[\[1\]](#)[\[2\]](#)
- IUPAC Name: **2,2,3,5,5-pentamethylhexane**[\[1\]](#)

Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the atomic weights of Carbon (C) and Hydrogen (H).

- Atomic Weight of Carbon (C): ≈ 12.011 u
- Atomic Weight of Hydrogen (H): ≈ 1.008 u

The molecular weight is calculated as follows: $MW = (11 \times \text{Atomic Weight of C}) + (24 \times \text{Atomic Weight of H})$
 $MW = (11 \times 12.011) + (24 \times 1.008)$
 $MW = 132.121 + 24.192$
 $MW = 156.313 \text{ u}$

This calculated value is consistent with figures from established chemical databases, which report the molecular weight as approximately 156.31 g/mol .[\[2\]](#)[\[3\]](#)[\[4\]](#)

Data Presentation

The following tables summarize the key quantitative data for **2,2,3,5,5-pentamethylhexane**.

Table 1: Atomic Composition

Element	Symbol	Count	Atomic Weight (u)	Total Mass (u)
Carbon	C	11	12.011	132.121

| Hydrogen | H | 24 | 1.008 | 24.192 |

Table 2: Molecular Weight Summary

Property	Value	Unit	Source
Molecular Weight	156.31	g/mol	Guidechem [2]
Molecular Weight	156.3083	u	NIST WebBook [1]

| Exact Mass | 156.187800766 | Da | PubChem |

Experimental Protocol: Molecular Weight Determination

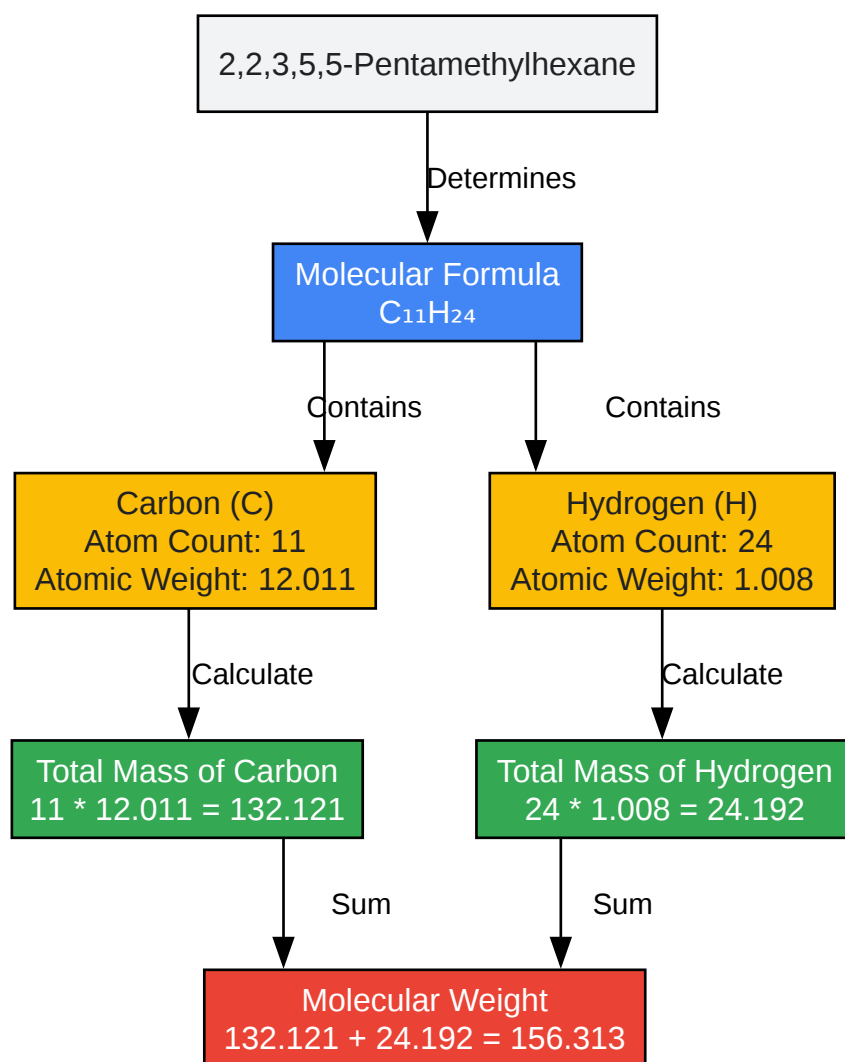
The experimental determination of the molecular weight of a pure compound like **2,2,3,5,5-pentamethylhexane** is typically achieved through Mass Spectrometry (MS).

Methodology: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A small, pure sample of **2,2,3,5,5-pentamethylhexane** is introduced into the mass spectrometer's ion source, where it is vaporized.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high energy of the electron beam causes the molecular ion to fragment into smaller, characteristic charged ions.
- **Acceleration:** All positive ions are accelerated by an electric field to ensure they have the same kinetic energy.
- **Deflection (Analysis):** The ions travel through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio (m/z) of the ion; lighter ions are deflected more than heavier ones.
- **Detection:** A detector records the abundance of ions at each m/z value. The peak with the highest m/z value typically represents the molecular ion, and its mass corresponds to the molecular weight of the compound.

Logical Relationship Diagram

As **2,2,3,5,5-pentamethylhexane** is a simple alkane, it is not involved in biological signaling pathways. The following diagram illustrates the logical workflow for determining its molecular weight.



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